

Impel's Precision Olfactory Delivery (POD) Technology: A Comparative Bioavailability Analysis

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Compound of Interest

Compound Name: *Impel*

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Seattle, WA - **Impel** Pharmaceuticals has developed the Precision Olfactory Delivery (POD®) technology, a novel intranasal drug delivery system designed to enhance bioavailability by targeting the vascular-rich upper nasal space.^{[1][2][3]} This region, with its permeable vasculature, offers the potential for more rapid and consistent drug absorption compared to traditional nasal sprays that primarily deposit medication in the lower nasal cavity, an area prone to high variability and lower overall absorption.^{[1][2]} This guide provides a comprehensive comparison of the bioavailability of drugs delivered via **Impel's** POD technology with alternative delivery methods, supported by available experimental data and detailed methodologies.

Comparative Bioavailability of Impel's Product Pipeline

Impel's pipeline leverages the POD technology to deliver established drugs for neurological conditions, aiming to provide non-invasive alternatives with improved pharmacokinetic profiles.

INP104 (Trudhesa®) - Dihydroergotamine (DHE) for Migraine

Trudhesa®, an approved treatment for acute migraine, delivers DHE to the upper nasal space. Clinical studies have compared its bioavailability to intravenous (IV) DHE and a traditional DHE

nasal spray (Migranal®).

Table 1: Pharmacokinetic Parameters of Dihydroergotamine (DHE) Formulations

Formulation	Dose	Cmax (pg/mL)	Tmax (minutes)	AUC0-inf (h*pg/mL)	Absolute Bioavailability (%)
INP104 (POD)	1.45 mg	~1301	~30	~6275	~59%
IV DHE	1.0 mg	-	-	~7490	100%
Migranal® (Nasal Spray)	2.0 mg	~299.6	~47	~2199	~15%

Data compiled from clinical trial results.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The data indicates that INP104 achieves a maximum plasma concentration (Cmax) approximately 4.4 times higher and a total drug exposure (AUC) about 3 times greater than the traditional nasal spray, despite a lower administered dose.[\[5\]](#) Notably, plasma levels of DHE after INP104 administration were comparable to IV DHE from 30 minutes onwards, suggesting rapid absorption and sustained levels.[\[4\]](#)[\[5\]](#)

INP105 - Olanzapine for Acute Agitation

INP105 is an investigational product delivering a powder formulation of olanzapine for the treatment of acute agitation. A Phase 1 study (SNAP 101) compared its pharmacokinetics to intramuscular (IM) and orally-disintegrating tablets (ODT) of olanzapine.

Table 2: Pharmacokinetic Parameters of Olanzapine Formulations

Formulation	Dose	Tmax (minutes)	Relative Bioavailability (AUC)
INP105 (POD)	5 mg, 10 mg, 15 mg	~9.5 - 15	Similar to IM
Olanzapine IM	5 mg, 10 mg	~15 - 20	-
Olanzapine ODT	10 mg	~120	Lower than INP105 and IM

Data from the SNAP 101 study.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Results from the SNAP 101 trial demonstrated that INP105 reached peak plasma levels (Tmax) faster than both intramuscular and orally-disintegrating olanzapine.[\[10\]](#) The total drug exposure (AUC) was similar to the intramuscular injection, suggesting comparable bioavailability with a non-invasive delivery method.[\[10\]](#)[\[11\]](#)

INP107 - Levodopa for Parkinson's Disease

INP107 is another of **Impel's** product candidates utilizing the POD system, in this case for the delivery of levodopa for Parkinson's disease. As of now, detailed clinical trial data on the bioavailability of INP107 is not extensively published. However, the development of this product is part of **Impel's** strategy to reformulate established CNS drugs to improve their delivery and efficacy.[\[4\]](#)

Experimental Protocols

While complete, unabridged clinical trial protocols are not publicly available, the following methodologies are based on published study designs and general practices for bioavailability and bioequivalence studies of nasally administered drugs.

Bioavailability Study for INP104 (STOP 101 Trial)

The STOP 101 study was a Phase 1, open-label, randomized, single-dose, 3-period, 3-way crossover study in healthy adult subjects.[\[5\]](#)

- Objective: To compare the pharmacokinetics of INP104 with IV DHE and Migranal®.

- Study Population: Healthy adult volunteers.
- Study Design: A 3-period crossover design where each subject received a single dose of INP104 (1.45 mg), IV DHE (1.0 mg), and Migranal® (2.0 mg) in a randomized sequence, with a washout period between each treatment.
- Pharmacokinetic Sampling: Venous blood samples were collected at pre-specified time points before and after drug administration to determine the plasma concentrations of DHE and its major metabolite.
- Bioanalytical Method: Plasma concentrations of DHE were likely measured using a validated high-performance liquid chromatography with tandem mass spectrometry (HPLC-MS/MS) method.
- Pharmacokinetic Analysis: Key pharmacokinetic parameters including C_{max}, T_{max}, and AUC were calculated from the plasma concentration-time data.

Bioavailability Study for INP105 (SNAP 101 Trial)

The SNAP 101 study was a Phase 1, randomized, double-blind, placebo- and active comparator-controlled, ascending-dose, 2-way, 2-period, incomplete block, crossover trial.^{[7][9]}

- Objective: To assess the safety, tolerability, pharmacokinetics, and pharmacodynamics of ascending doses of INP105 compared to IM olanzapine and orally-disintegrating olanzapine tablets.^[9]
- Study Population: Healthy adult volunteers.
- Study Design: A 2-period crossover design. In Period 1 (open-label), subjects received either IM olanzapine or ODT olanzapine. In Period 2 (double-blind), after a washout period, subjects received a dose of INP105 or a placebo.^{[7][8][9]} The study was dose-escalating, with safety and tolerability being monitored between dose groups.^{[7][9]}
- Pharmacokinetic Sampling: Serial blood samples were collected post-dose to determine the plasma concentrations of olanzapine.

- **Bioanalytical Method:** A validated LC-MS/MS method was likely used for the quantification of olanzapine in plasma.
- **Pharmacokinetic Analysis:** Cmax, Tmax, and AUC were determined to compare the bioavailability of the different formulations.

Alternative Intranasal Delivery Technologies

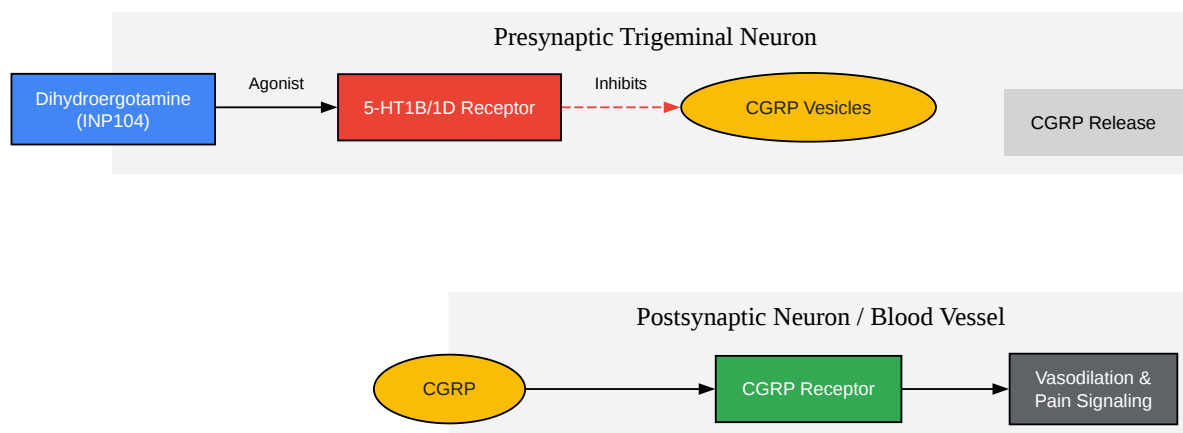
While direct head-to-head comparative bioavailability data is limited, other companies have developed technologies for upper nasal delivery.

- **Optinose (Xhance®):** This technology uses a bi-directional delivery system where the user exhales into the device, closing the soft palate and allowing the medication to be delivered to the high and deep regions of the nasal cavity. It is primarily used for locally acting drugs like fluticasone for chronic sinusitis.
- **Kurve Technology (ViaNase™):** This electronic atomizer creates a vortex of nebulized particles to target the upper nasal cavity. It has been used in clinical studies for the delivery of insulin to the central nervous system.[\[12\]](#)

A key differentiator of the POD system is its use of a propellant for a narrow, targeted plume of drug, which is a passive delivery method not requiring patient coordination of breathing.[\[4\]](#)[\[6\]](#)

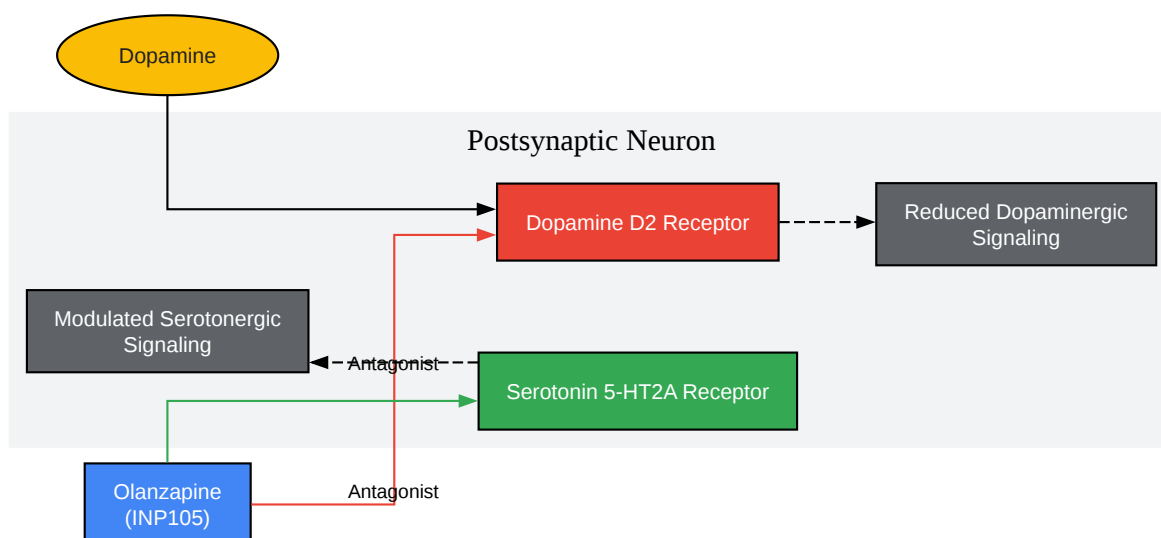
Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action of the drugs delivered by the POD technology and the workflow of a typical bioavailability study, the following diagrams are provided.



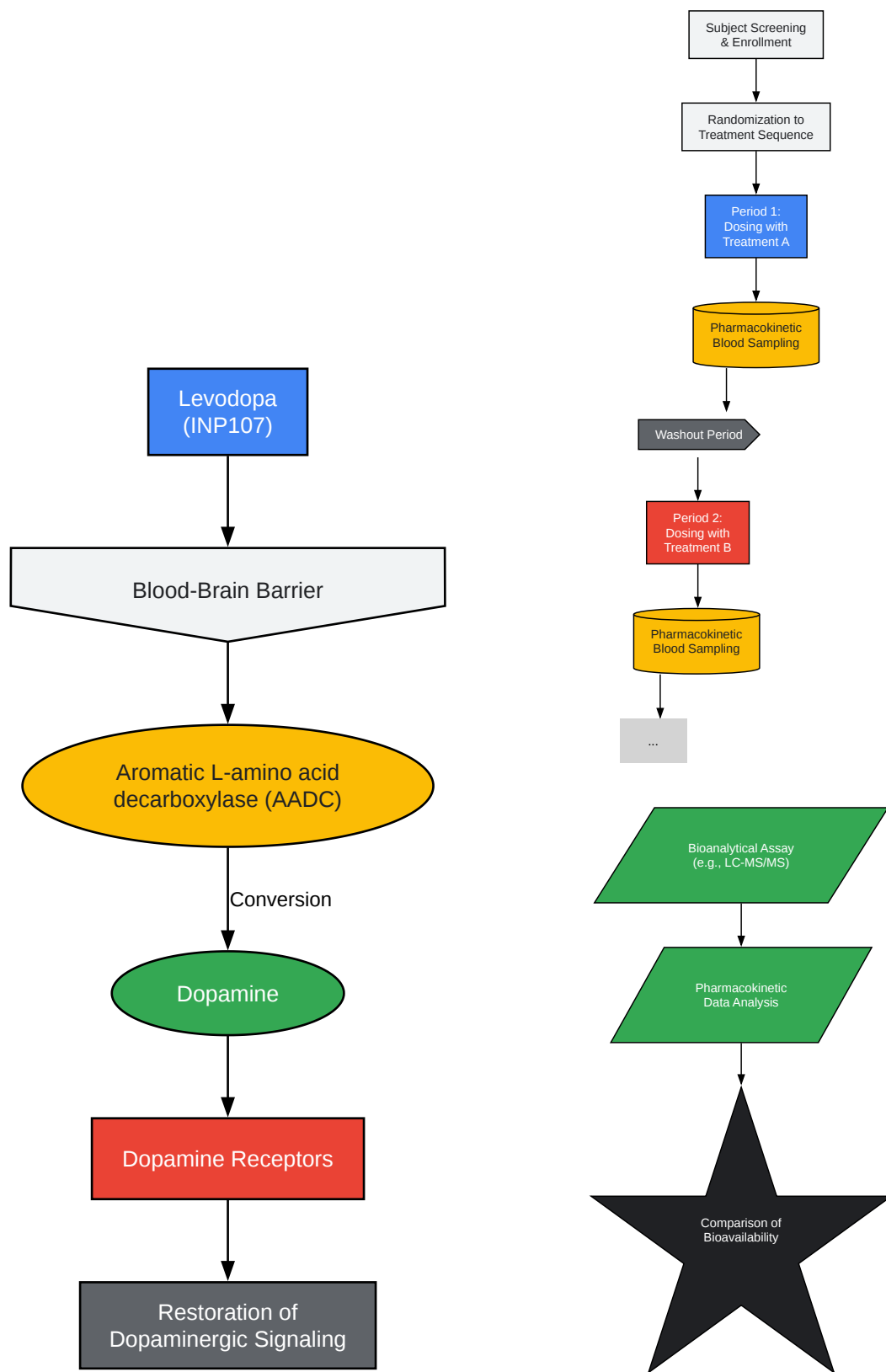
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Caption: Dihydroergotamine (DHE) acts as an agonist on presynaptic 5-HT_{1B/1D} receptors, inhibiting the release of CGRP and thereby reducing vasodilation and pain signaling associated with migraine.[13][14][15][16][17][18]



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Caption: Olanzapine acts as an antagonist at dopamine D2 and serotonin 5-HT2A receptors, modulating neurotransmission to alleviate symptoms of agitation.[16][19][20][21][22]



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